

Chemical structure and IUPAC name of 2,2-Dimethylbutan-1-ol

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Compound of Interest

Compound Name: 2,2-Dimethylbutan-1-ol

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An In-depth Technical Guide to 2,2-Dimethylbutan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,2-dimethylbutan-1-ol**, a significant primary alcohol with a unique sterically hindered structure. This document covers its fundamental chemical properties, synthesis, reactivity, and applications, with a focus on providing actionable information for professionals in chemical research and development.

Chemical Structure and Nomenclature

2,2-Dimethylbutan-1-ol is a branched-chain alcohol. Its structure consists of a four-carbon butane chain with two methyl groups attached to the second carbon atom (a quaternary carbon) and a primary alcohol functional group (-OH) at the end of the chain. This neopentyl-type architecture imparts significant steric hindrance, which influences its physical properties and chemical reactivity.^[1]

The internationally recognized IUPAC name for this compound is **2,2-dimethylbutan-1-ol**.^{[2][3]} It is also known by other names such as 2,2-dimethyl-1-butanol and tert-amylcarbinol.^{[3][4]}

Key Structural Identifiers:

- Molecular Formula: C₆H₁₄O^[2]

- CAS Number: 1185-33-7[2]
- SMILES: CCC(C)(C)CO[2]
- InChI Key: XRMVWAKMXZNZIL-UHFFFAOYSA-N[2]

Physicochemical Properties

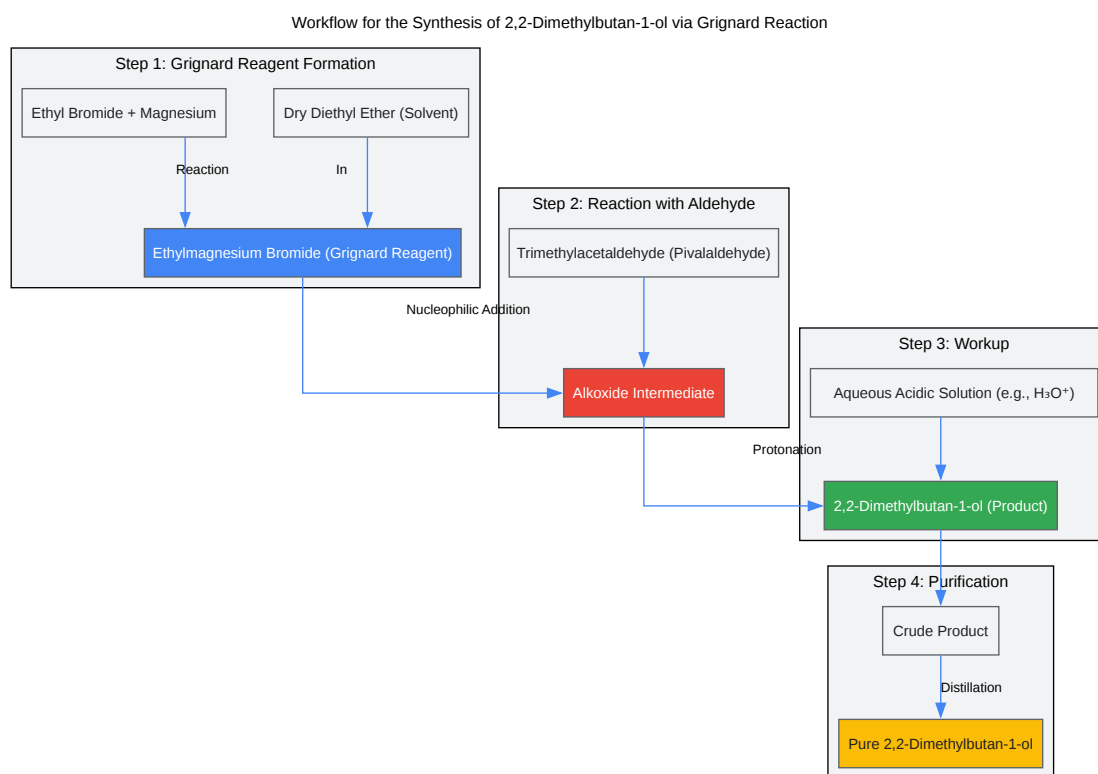
The physical and chemical properties of **2,2-dimethylbutan-1-ol** are summarized in the table below. These properties are crucial for its application as a solvent and a reagent in various chemical processes.

Property	Value	Reference(s)
Molecular Weight	102.17 g/mol	[2]
Appearance	Colorless liquid	[3]
Density	0.816 - 0.8283 g/cm ³	[3][5]
Boiling Point	135.85 - 136.5 °C at 760 mmHg	[4][5]
Melting Point	-15 °C	[3]
Flash Point	37.4 °C	[5]
Water Solubility	7.543 - 8 g/L at 25 °C	[3][4]
Vapor Pressure	2.78 mmHg	[2][3]
Refractive Index	1.4188	[4]
pKa	15.20 ± 0.10 (Predicted)	[4]

Due to the presence of a hydroxyl group, **2,2-dimethylbutan-1-ol** can act as a hydrogen bond donor, leading to moderate solubility in water.[6] However, its bulky hydrocarbon chain gives it significant nonpolar character, resulting in excellent solubility in organic solvents like ether, acetone, and chloroform.[6]

Synthesis of 2,2-Dimethylbutan-1-ol

A common and effective method for the synthesis of **2,2-dimethylbutan-1-ol** is through a Grignard reaction.^[1] This involves the reaction of a Grignard reagent with an appropriate electrophile to form a new carbon-carbon bond.



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Caption: A schematic workflow for the synthesis of **2,2-Dimethylbutan-1-ol**.

The following is a representative protocol for the synthesis of **2,2-dimethylbutan-1-ol**. Note: This procedure should be performed by trained personnel in a controlled laboratory environment with appropriate safety precautions.

- Preparation of the Grignard Reagent:
 - Set up a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer under an inert atmosphere (e.g., nitrogen or argon).
 - Place magnesium turnings in the flask.
 - Add a solution of ethyl bromide in anhydrous diethyl ether dropwise from the dropping funnel to initiate the reaction.
 - Once the reaction begins (indicated by cloudiness and gentle refluxing), add the remaining ethyl bromide solution at a rate that maintains a steady reflux.
 - After the addition is complete, stir the mixture until the magnesium is consumed.
- Reaction with Aldehyde:
 - Cool the freshly prepared ethylmagnesium bromide solution in an ice bath.
 - Add a solution of trimethylacetaldehyde (pivalaldehyde) in anhydrous diethyl ether dropwise from the dropping funnel. Maintain the temperature below 10 °C during the addition.
 - After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 1-2 hours.
- Workup and Isolation:
 - Cool the reaction mixture in an ice bath and slowly add a saturated aqueous solution of ammonium chloride to quench the reaction and hydrolyze the magnesium alkoxide.
 - Transfer the mixture to a separatory funnel. Separate the organic layer.
 - Extract the aqueous layer with diethyl ether (2-3 times).

- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate (MgSO_4).
- Purification:
 - Filter off the drying agent and remove the solvent by rotary evaporation.
 - Purify the resulting crude oil by fractional distillation under reduced pressure to obtain pure **2,2-dimethylbutan-1-ol**.

Chemical Reactivity and Applications

The sterically hindered nature of **2,2-dimethylbutan-1-ol** governs its reactivity and makes it a valuable building block in organic synthesis.^[1]

- Oxidation: As a primary alcohol, it can be oxidized. Mild oxidizing agents like pyridinium chlorochromate (PCC) will yield the corresponding aldehyde, 2,2-dimethylbutanal.^[1] Stronger oxidizing agents, such as potassium permanganate under acidic conditions, will oxidize it to 2,2-dimethylbutanoic acid.^[1]
- Esterification: It readily undergoes esterification with carboxylic acids or their derivatives to form bulky esters, which have applications in the fragrance industry and as specialty chemicals.^[1]
- Dehydration: Acid-catalyzed dehydration of **2,2-dimethylbutan-1-ol** leads to the formation of alkenes, primarily the more substituted alkene according to Zaitsev's rule.^[1]

Due to its unique structure, **2,2-dimethylbutan-1-ol** is utilized in several areas:

- Solvent: It is used as a solvent in various chemical processes.^{[3][4]}
- Organic Synthesis: It serves as a precursor for the synthesis of complex molecules where a sterically demanding neopentyl-like group is required.^[1] This is particularly useful in the development of specialty ligands, polymers, and pharmaceutical intermediates.^[1]
- Research: Its structure allows researchers to study the effects of steric hindrance on reaction mechanisms and to create materials with tailored physicochemical properties.^[1]

Conclusion

2,2-Dimethylbutan-1-ol is a versatile primary alcohol with a distinct molecular architecture that defines its properties and applications. Its synthesis via the Grignard reaction is a standard and efficient method. For researchers and professionals in drug development and materials science, understanding the reactivity and handling of this compound is key to leveraging its potential in creating novel molecules and materials with specific, sterically-influenced functionalities.

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